

An In-depth Technical Guide to the Safe Handling of Octanedinitrile

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Compound of Interest

Compound Name: Octanedinitrile

Cat. No.: B1195947

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling precautions for **octanedinitrile** (CAS No. 629-40-3). The information is compiled to ensure safe laboratory practices and to provide clear, actionable information for researchers and professionals in drug development.

Chemical Identification and Properties

Octanedinitrile, also known as suberonitrile or 1,6-dicyanohexane, is a dinitrile compound with the molecular formula $C_8H_{12}N_2$. It is important to distinguish it from octanenitrile (heptyl cyanide), which has a different chemical structure and properties.

Table 1: Physical and Chemical Properties of **Octanedinitrile**

Property	Value	References
CAS Number	629-40-3	[1][2][3]
Molecular Formula	C8H12N2	[1][3][4]
Molecular Weight	136.19 g/mol	[3][4]
Appearance	Clear yellow liquid	[1][2]
Odor	Odorless	[1]
Melting Point	-3.5 °C / 25.7 °F	[1]
Boiling Point	325.7 °C / 618.3 °F @ 760 mmHg	[1]
Flash Point	105 °C / 221 °F	[1]
Specific Gravity	0.950	[1]
Vapor Density	4.7	[1]
Solubility	Moderately soluble in water	[1]
pH	8.4 - 8.8 (10 g/L aqueous solution at 20°C)	[1]

Toxicological Information and Hazards

Octanedinitrile is classified as toxic if swallowed.[1][4] When heated to decomposition, it may emit toxic fumes of nitrogen oxides (NOx) and cyanide (CN⁻).[2]

Table 2: Toxicological Data for **Octanedinitrile**

Hazard Classification	GHS Category	Statement	References
Acute Oral Toxicity	Category 3	H301: Toxic if swallowed	[4]
Acute Dermal Toxicity	Not fully classified, but some sources indicate potential toxicity.	H311: Toxic in contact with skin (19.4% of notifications)	[4]
Acute Inhalation Toxicity	Not fully classified, but some sources indicate potential toxicity.	H331: Toxic if inhaled (19.4% of notifications)	[4]

Hazard Statements:

- H301: Toxic if swallowed.[\[4\]](#)

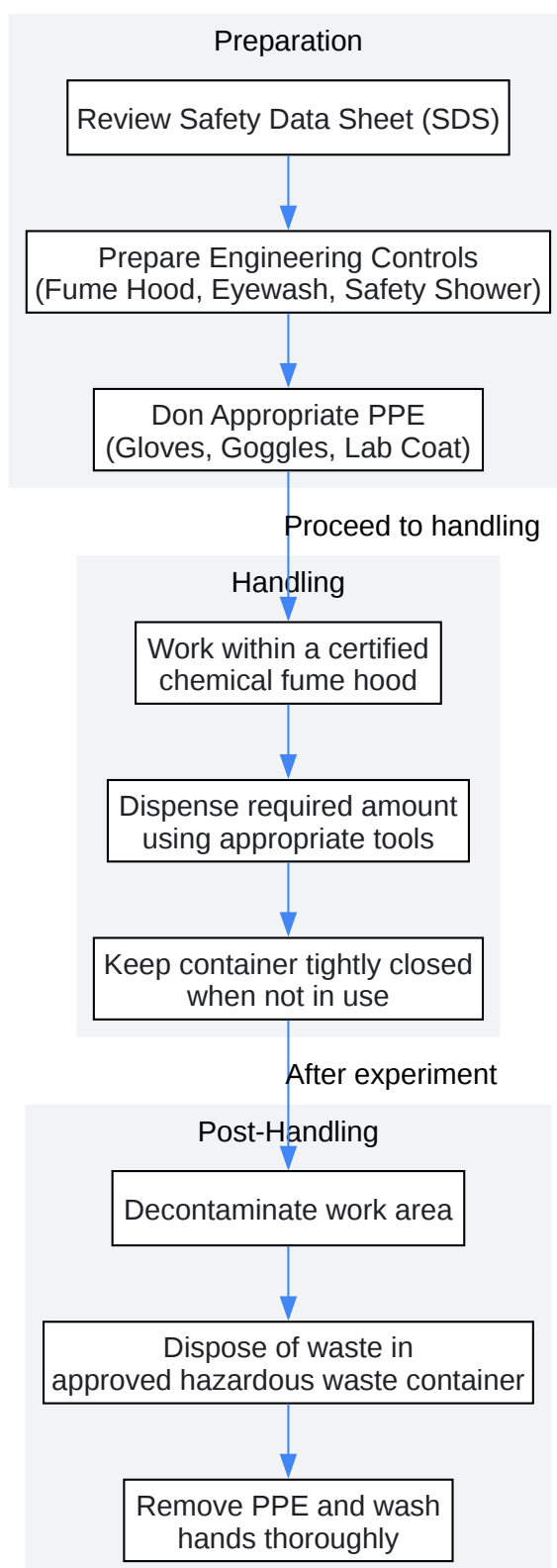
Precautionary Statements:

- P264: Wash face, hands and any exposed skin thoroughly after handling.[\[1\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[1\]](#)
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
- P405: Store locked up.[\[1\]](#)
- P501: Dispose of contents/container to an approved waste disposal plant.[\[1\]](#)

Safe Handling and Experimental Protocols

Adherence to strict safety protocols is mandatory when handling **octanedinitrile**. The following workflows and precautions are based on standard laboratory safety practices for toxic chemicals.

A systematic approach to handling **octanedinitrile** is crucial to minimize exposure risk. This involves careful planning, use of appropriate engineering controls, and wearing the correct personal protective equipment (PPE).



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Caption: General workflow for safely handling **octanedinitrile**.

Engineering controls are the first line of defense. Always handle **octanedinitrile** in a well-ventilated area, preferably within a chemical fume hood.^[5] Safety showers and eyewash stations should be readily accessible.

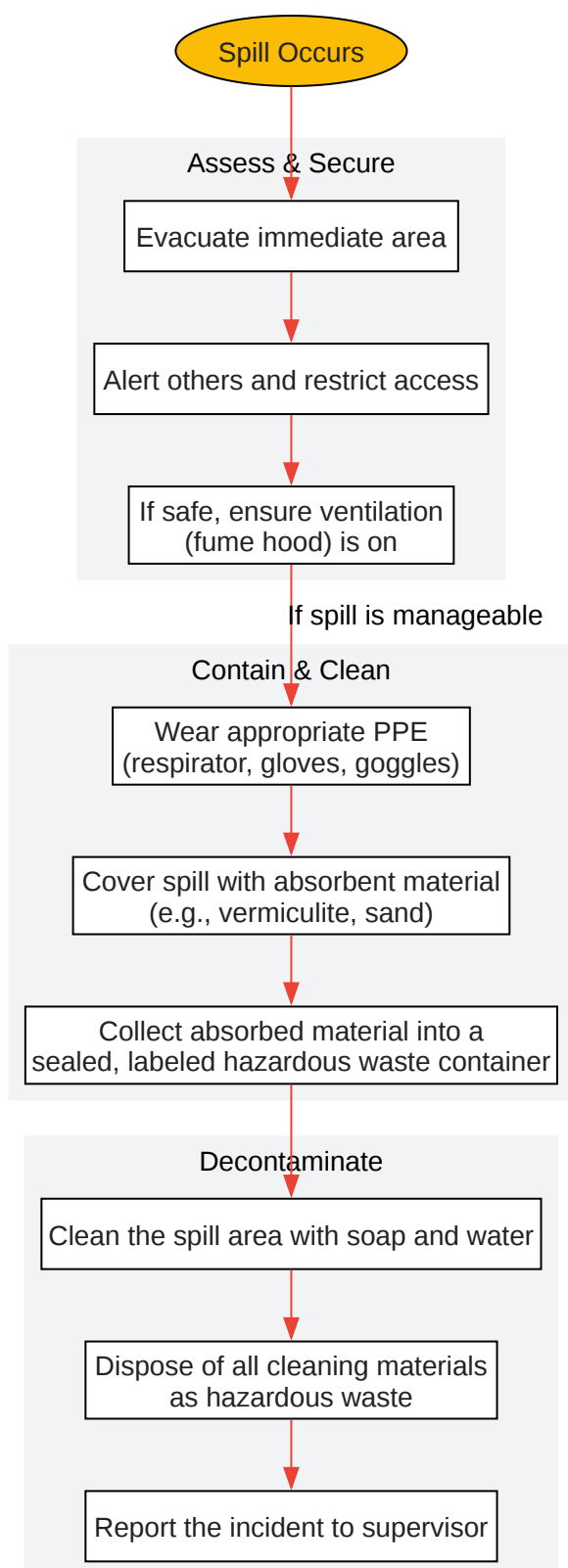
Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or chemical goggles. ^[5]	Protects against splashes and vapors.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact.
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes. ^[5]	Minimizes skin exposure.
Respiratory Protection	Use a respirator if ventilation is inadequate or if aerosols are generated. ^[5]	Prevents inhalation of harmful vapors.

Emergency Procedures

In the event of an emergency, prompt and correct action is critical. The following diagrams outline the procedures for spills and personal exposure.

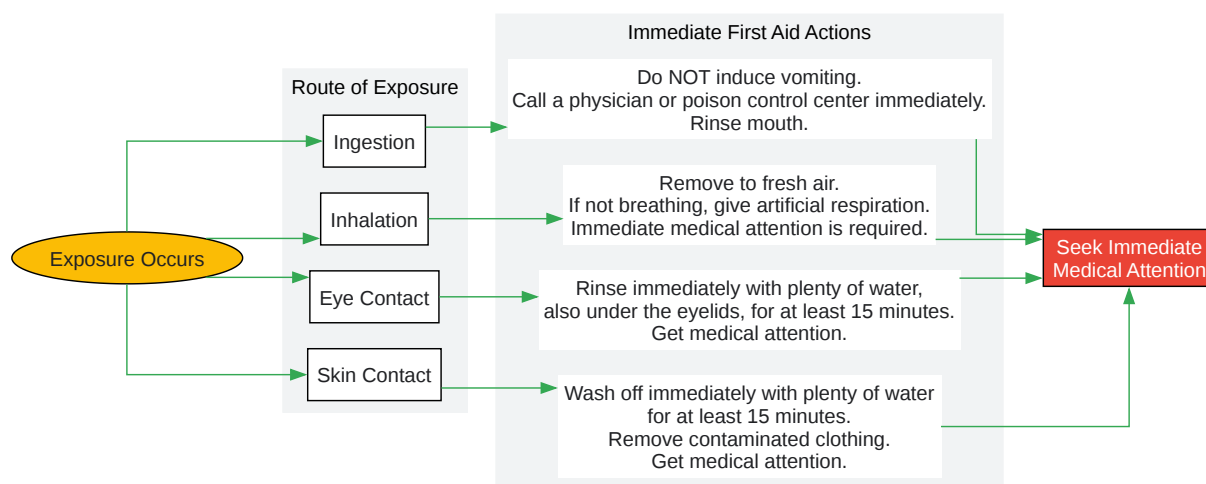
A spill of **octanedinitrile** must be managed quickly and safely to prevent exposure and environmental contamination.



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Caption: Workflow for responding to a chemical spill of **octanedinitrile**.

Immediate first aid is crucial in case of exposure. The following measures should be taken while seeking immediate medical attention.



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Caption: First aid measures for different routes of exposure to **octanedinitrile**.

Fire-Fighting and Storage

While not flammable, **octanedinitrile** is combustible.

Table 4: Fire-Fighting Information

Aspect	Recommendation	References
Suitable Extinguishing Media	Water spray, carbon dioxide (CO ₂), dry chemical, alcohol-resistant foam.	[1]
Unsuitable Extinguishing Media	No information available.	[1]
Specific Hazards	When heated to decomposition, it emits toxic vapors of NO _x and CN ⁻ .	[2]

Proper storage is essential to maintain the chemical's integrity and prevent accidents.

- Storage Conditions: Store locked up.[1] Keep container tightly closed in a dry and well-ventilated place.[5]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[5]

This guide is intended for informational purposes and should be used in conjunction with a comprehensive risk assessment and the official Safety Data Sheet (SDS) provided by the manufacturer. Always prioritize safety and adhere to your institution's chemical hygiene plan.

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